Application Notes and Protocols: Benzenebiphenylchromium in Catalysis

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Compound of Interest

Compound Name: *Benzenebiphenylchromium*

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Introduction: Unveiling the Catalytic Potential of Benzenebiphenylchromium

Benzenebiphenylchromium, a mixed-ligand sandwich complex, represents a fascinating yet underexplored frontier in organometallic catalysis. While its structural congeners, such as bis(benzene)chromium, have shown utility in various organic transformations, the unique electronic and steric properties imparted by the asymmetrical benzene and biphenyl ligands in **benzenebiphenylchromium** suggest a distinct reactivity profile. The biphenyl ligand, with its extended π-system, can modulate the electron density at the chromium center, potentially enhancing catalytic activity and selectivity. Furthermore, the reduced symmetry of the complex compared to its homoleptic counterparts may offer unique advantages in stereoselective synthesis.

These application notes provide a comprehensive guide to the synthesis and potential catalytic applications of **benzenebiphenylchromium**. The protocols herein are designed to be robust and self-validating, drawing upon established principles of chromium catalysis while highlighting the specific attributes of this mixed-arene complex. We will explore its utility as a

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precatalyst in key organic transformations, including ethylene polymerization, ketone hydrosilation, and Suzuki-Miyaura cross-coupling reactions.

Synthesis of (η⁶-benzene)(η⁶-biphenyl)chromium(0)

The synthesis of **benzenebiphenylchromium** can be achieved through a modified Fischer-Hafner synthesis, which involves the reductive co-condensation of chromium atoms with a mixture of benzene and biphenyl. A more accessible laboratory-scale synthesis involves the reaction of chromium(III) chloride with a mixture of benzene and biphenyl in the presence of a reducing agent and a Lewis acid catalyst.[1]

Protocol: Synthesis of (η⁶-benzene)(η⁶-biphenyl)chromium(0)

Materials:

- Chromium(III) chloride (anhydrous)
- Aluminum powder
- Aluminum chloride (anhydrous)
- Benzene (dry)
- Biphenyl
- Sodium dithionite
- Diethyl ether (dry)
- Toluene (dry)
- Schlenk flask and line
- Magnetic stirrer and hotplate
- Inert atmosphere (Argon or Nitrogen)

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Procedure:

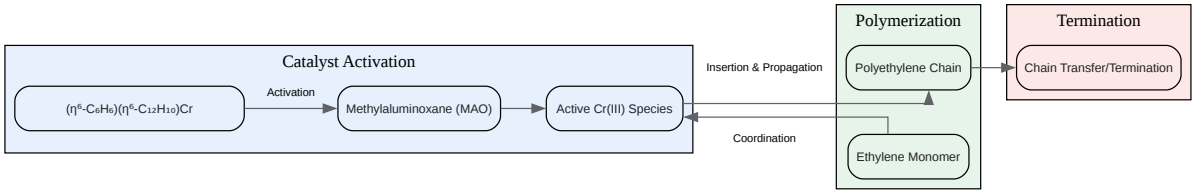
- Reaction Setup: In a flame-dried 250 mL Schlenk flask under an inert atmosphere, combine anhydrous chromium(III) chloride (1.58 g, 10 mmol), aluminum powder (0.54 g, 20 mmol), and anhydrous aluminum chloride (2.67 g, 20 mmol).
- Ligand Addition: Add a solution of biphenyl (4.62 g, 30 mmol) in dry benzene (50 mL) to the flask.
- Reaction: Heat the reaction mixture to 80°C with vigorous stirring for 6 hours. The color of the mixture will darken.
- Work-up (Cationic Complex): Cool the reaction to room temperature and carefully quench by the slow addition of water (50 mL) under an inert atmosphere. The resulting mixture will contain the cationic complex, $[(\eta^6\text{-}C_6H_6)(\eta^6\text{-}C_{12}H_{10})Cr]^+$.
- Reduction to Neutral Complex: Prepare a solution of sodium dithionite (3.48 g, 20 mmol) in 50 mL of deoxygenated water. Add this reducing solution to the aqueous layer from the previous step and stir for 1 hour. A dark precipitate of the neutral **benzenebiphenylchromium** complex will form.
- Isolation and Purification: Extract the aqueous mixture with diethyl ether (3 x 50 mL). Combine the organic layers, dry over anhydrous sodium sulfate, and filter. Remove the solvent under reduced pressure to yield the crude product. Purify by sublimation or recrystallization from a minimal amount of hot toluene to afford dark crystals of (η^6-benzene)(η^6-biphenyl)chromium(0).

Application 1: Ethylene Polymerization

Chromium-based catalysts are workhorses in the production of polyethylene.[2][3][4][5] Bis(arene)chromium complexes, when supported on silica or activated with an aluminoxane co-catalyst, can exhibit high activity for ethylene polymerization.[6] The electronic asymmetry in **benzenebiphenylchromium** may influence the polymer's molecular weight and branching.

Workflow for Ethylene Polymerization

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Caption: Workflow for ethylene polymerization catalyzed by **benzenebiphenylchromium**.

Protocol: Ethylene Polymerization

Materials:

- (η⁶-benzene)(η⁶-biphenyl)chromium(0)
- Methylaluminoxane (MAO) solution in toluene (e.g., 10 wt%)
- Toluene (polymerization grade, dry)
- Ethylene (polymerization grade)
- High-pressure stainless-steel reactor equipped with a stirrer, temperature and pressure controls.

Procedure:

- Reactor Preparation: Thoroughly dry and purge the reactor with high-purity nitrogen or argon.
- Catalyst Slurry Preparation: In a glovebox, prepare a stock solution of **benzenebiphenylchromium** in toluene.

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- Polymerization: a. Introduce 200 mL of dry toluene into the reactor. b. Pressurize the reactor with ethylene to the desired pressure (e.g., 10 bar). c. Inject the desired amount of MAO solution into the reactor. d. Inject the **benzenebiphenylchromium** stock solution (e.g., 0.01 mmol) to initiate the polymerization. e. Maintain the reaction at a constant temperature (e.g., 80°C) and ethylene pressure for the desired time (e.g., 1 hour).

- Termination and Product Isolation: a. Vent the ethylene and cool the reactor. b. Quench the reaction by adding acidified methanol. c. Filter the resulting polyethylene, wash with methanol, and dry under vacuum.

Data Presentation:

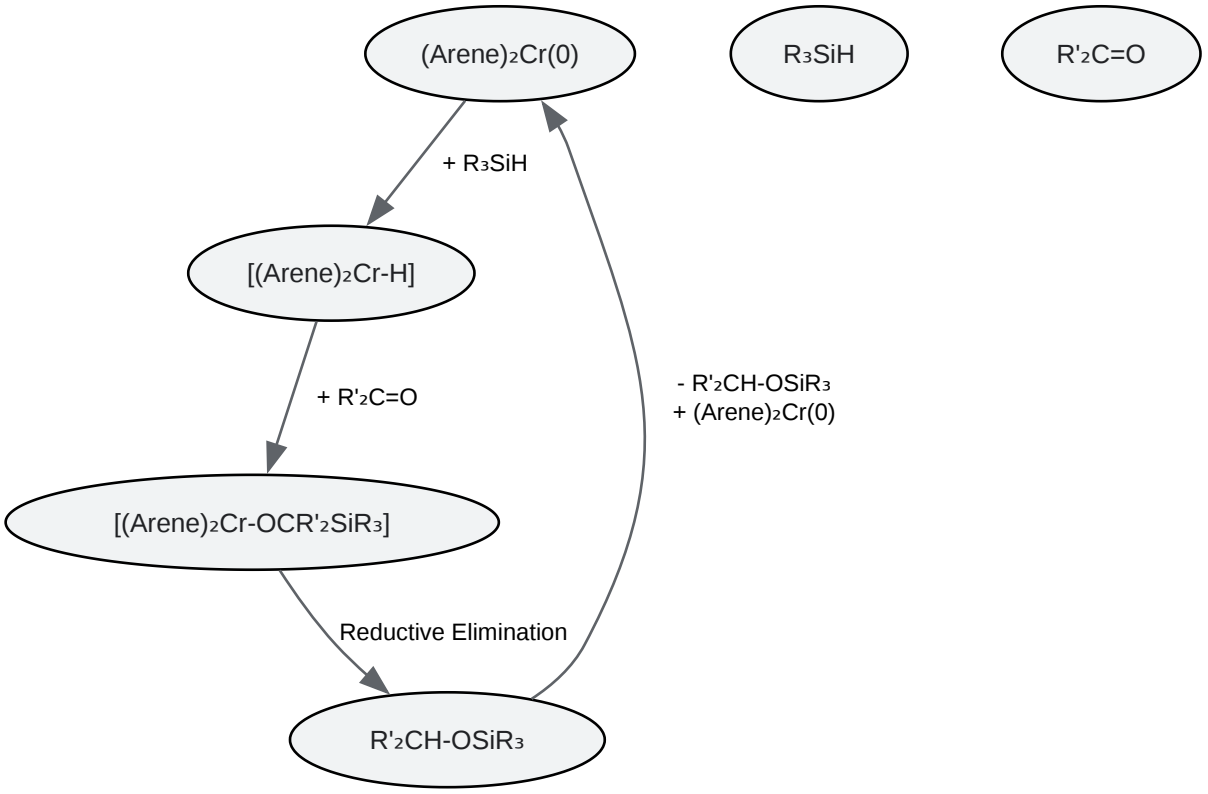
Catalyst Loading (mmol)	MAO (equiv.)	Temperature (°C)	Pressure (bar)	Polymer Yield (g)	Molecular Weight (g/mol)
0.01	500	80	10	Data	Data
0.02	500	80	10	Data	Data
0.01	1000	80	10	Data	Data

Application 2: Hydrosilation of Ketones

Bis(benzene)chromium has been demonstrated as an effective pre-catalyst for the hydrosilation of ketones and aldehydes.[7] This transformation is a valuable method for the reduction of carbonyl compounds to alcohols. The catalytic cycle is thought to involve chromium hydride species.

Proposed Catalytic Cycle for Hydrosilation

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Caption: Proposed catalytic cycle for the hydrosilation of a ketone.

Protocol: Hydrosilation of Acetophenone

Materials:

- (η^6-benzene)(η^6-biphenyl)chromium(0)
- Acetophenone
- Diphenylsilane
- Toluene (dry)
- Schlenk tube

Procedure:

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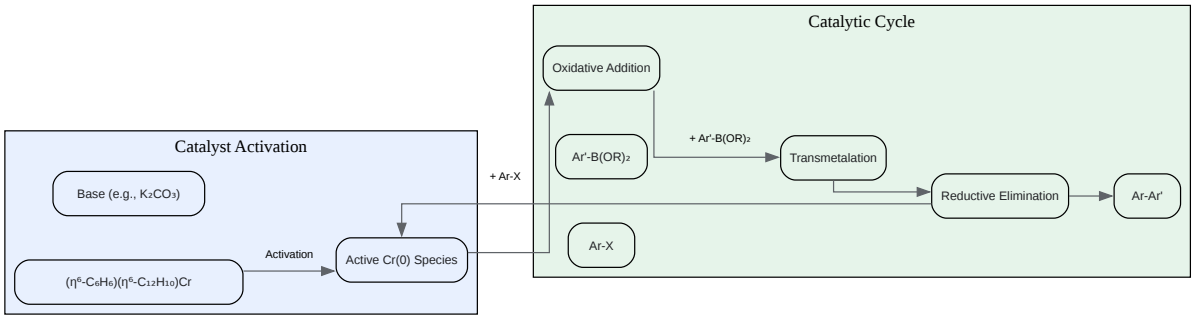
- Reaction Setup: In a glovebox, add (η^6-benzene)(η^6-biphenyl)chromium(0) (5.7 mg, 0.02 mmol, 2 mol%) to a Schlenk tube.
- Reagent Addition: Add dry toluene (2 mL), acetophenone (120 mg, 1 mmol), and diphenylsilane (202 mg, 1.1 mmol).
- Reaction: Seal the tube and heat the mixture at 100°C for 12 hours.
- Work-up and Analysis: Cool the reaction to room temperature. The progress of the reaction can be monitored by TLC or GC-MS. After completion, the silyl ether product can be hydrolyzed to the corresponding alcohol by treatment with aqueous acid (e.g., 1M HCl).

Application 3: Suzuki-Miyaura Cross-Coupling

While less common than palladium or nickel catalysts, chromium complexes can facilitate cross-coupling reactions. The electron-rich nature of the (η^6-arene)Cr moiety can play a role in the catalytic cycle. While (η^6-arene)$Cr(CO)_3$ complexes have been explored in this context, the potential of **benzenebiphenylchromium** as a ligand or precatalyst is an area ripe for investigation.[8]

Conceptual Workflow for Suzuki-Miyaura Cross-Coupling

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Caption: Conceptual workflow for a Suzuki-Miyaura cross-coupling reaction.

Protocol: Suzuki-Miyaura Cross-Coupling of 4-Bromoanisole and Phenylboronic Acid

Materials:

- (η⁶-benzene)(η⁶-biphenyl)chromium(0)
- 4-Bromoanisole
- Phenylboronic acid
- Potassium carbonate (anhydrous)
- Toluene (dry)
- Degassed water

Procedure:

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- Reaction Setup: In a glovebox, add (η⁶-benzene)(η⁶-biphenyl)chromium(0) (14.2 mg, 0.05 mmol, 5 mol%), 4-bromoanisole (187 mg, 1 mmol), phenylboronic acid (146 mg, 1.2 mmol), and potassium carbonate (276 mg, 2 mmol) to a Schlenk tube.
- Solvent Addition: Add a mixture of dry toluene (4 mL) and degassed water (1 mL).
- Reaction: Seal the tube and heat the mixture at 110°C for 24 hours.
- Work-up and Analysis: Cool the reaction to room temperature. Extract the mixture with ethyl acetate, wash with brine, and dry over sodium sulfate. The product, 4-methoxybiphenyl, can be purified by column chromatography on silica gel.

Conclusion and Future Outlook

The application notes presented here provide a foundational framework for exploring the catalytic potential of **benzenebiphenylchromium**. The unique electronic and steric environment of the chromium center in this mixed-ligand sandwich complex offers exciting possibilities for tuning catalytic activity and selectivity. Further research into the synthesis of chiral derivatives of **benzenebiphenylchromium** could open avenues for asymmetric catalysis. The protocols provided serve as a starting point for researchers to delve into the rich and promising chemistry of this intriguing organometallic compound.

References

- Ethylene polymerization studies with supported cyclopentadienyl, arene, and allyl chromium catalysts. (1975). Journal of Polymer Science: Polymer Chemistry Edition, 13(7), 1513-1527.
- Mandal, A., et al. (2022). Extensive Studies on the Synthesis and Characterization of π-Arene Chromium Complexes and Their Performance in SNAr and Suzuki–Miyaura Cross-Coupling Reactions. Chemistry – A European Journal, 28(42), e202200841.
- Fischer, E. O., & Hafner, W. (1955). Di-benzol-chrom. Über Aromatenkomplexe von Metallen, I.
- Liu, S., & Li, Z. (2020). Chromium complexes supported by the bidentate PN ligands: synthesis, characterization and application for ethylene polymerization. Dalton Transactions, 49(3), 735-743.
- Migwi, F. K., et al. (2020). Chromium complexes active in ethylene polymerization. Inorganica Chimica Acta, 502, 119339.
- Kim, D., et al. (2007). Ethylene polymerization by chromium catalysts with phosphorous-bridged bisphenoxy ligand. Journal of Polymer Science Part A: Polymer Chemistry, 45(16),

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3668-3676.
- Seyferth, D. (2002). Bis(benzene)chromium. 2. Its Discovery by E. O. Fischer and W. Hafner and Subsequent Work by the Research Groups of E. O. Fischer, H. H. Zeiss, F. Hein, C. Elschenbroich, and Others. Organometallics, 21(14), 2800-2820.
- Britovsek, G. J. P., et al. (2003). Preparation, Structure, and Ethylene Polymerization Behavior of Bis(imino)pyridyl Chromium(III) Complexes. Organometallics, 22(17), 3454-3465.
- Maurer, C., et al. (2022). Enhanced synthetic strategy and comprehensive characterization of the (η^6-arene)$Cr(CO)_3$ complexes. ChemRxiv.
- Gandon, V., et al. (2005). Bis(benzene)chromium: a pre-catalyst for the hydrosilation of ketones and aldehydes, and for the dehydrocoupling of triphenylsilane with primary alcohols.

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Sources

- 1. chemistryfanatics.wordpress.com [chemistryfanatics.wordpress.com]
- 2. Chromium complexes supported by the bidentate PN ligands: synthesis, characterization and application for ethylene polymerization - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. deepdyve.com [deepdyve.com]
- 7. Bis(benzene)chromium: a pre-catalyst for the hydrosilation of ketones and aldehydes, and for the dehydrocoupling of triphenylsilane with primary alcohols† - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 8. Extensive Studies on the Synthesis and Characterization of π-Arene Chromium Complexes and Their Performance in SNAr and Suzuki–Miyaura Cross-Coupling Reactions - PMC [pmc.ncbi.nlm.nih.gov]
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